

Application Notes and Protocols: Tungsten Bromide in Organic Synthesis

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Compound of Interest

Compound Name: Tungsten;bromide

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Introduction

Tungsten halides, including tungsten bromides, represent a versatile class of reagents and precursors in the field of organic and organometallic chemistry. While their direct application as catalysts in a broad spectrum of organic transformations is not as extensively documented as their oxide or carbonyl counterparts, tungsten bromides serve as crucial starting materials for the synthesis of highly active and selective tungsten-based catalysts. Their utility primarily lies in their role as precursors to sophisticated catalytic systems employed in reactions such as olefin metathesis and polymerization. These application notes provide an overview of tungsten bromides, their synthesis, and their pivotal role in the preparation of advanced tungsten catalysts, complete with detailed experimental protocols and data.

Synthesis of Tungsten Bromide Complexes

Convenient and high-yield synthetic routes to various tungsten(IV) bromide complexes have been developed. These methods often utilize readily available starting materials and proceed under mild conditions.

Table 1: Synthesis of Tungsten(IV) Bromide Complexes

Entry	Product	Starting Material	Reagents	Yield (%)	Reference
1	WBr ₄	W(CO) ₆	2 eq. Br ₂	High	[1]
2	WBr ₄ (MeCN) ₂	W(CO) ₆	2 eq. Br ₂ , MeCN	High	[1]
3	WBr ₄ (THF) ₂	W(CO) ₆	2 eq. Br ₂ , THF	High	[1]
4	WBr ₄ (PPh ₃) ₂	W(CO) ₆	2 eq. Br ₂ , PPh ₃	High	[1]
5	WBr ₄ (bpy)	W(CO) ₆	2 eq. Br ₂ , bpy	High	[1]
6	WBr ₄ (dppe)	W(CO) ₆	2 eq. Br ₂ , dppe	High	[1]

Application as Catalyst Precursors: Synthesis of Tungsten Imido Alkylidene Complexes

Tungsten imido alkylidene complexes are powerful catalysts for olefin metathesis, a reaction with significant implications in polymer chemistry and the synthesis of complex organic molecules. Tungsten bromides, along with other tungsten halides, are key precursors in the multi-step synthesis of these catalysts. The following protocol outlines a general strategy for the preparation of such a catalyst, starting from a tungsten halide precursor.

Experimental Protocols

Protocol 1: Synthesis of Tungsten(IV) Bromide Acetonitrile Complex (WBr₄(MeCN)₂)

This protocol describes a one-pot synthesis of WBr₄(MeCN)₂ from tungsten hexacarbonyl.[1]

Materials:

- Tungsten hexacarbonyl ($\text{W}(\text{CO})_6$)
- Bromine (Br_2)
- Acetonitrile (MeCN), anhydrous
- Dichloromethane (CH_2Cl_2), anhydrous
- Schlenk flask and line
- Magnetic stirrer and stir bar
- Cannula

Procedure:

- In a nitrogen-filled Schlenk flask, dissolve tungsten hexacarbonyl (1.00 g, 2.84 mmol) in 50 mL of anhydrous dichloromethane.
- Slowly add a solution of bromine (0.91 g, 5.68 mmol) in 10 mL of anhydrous dichloromethane to the stirring solution of $\text{W}(\text{CO})_6$ at room temperature. The addition should be performed dropwise via cannula.
- After the addition is complete, stir the reaction mixture for 2 hours at room temperature. The solution will change color, indicating the progress of the reaction.
- Add 10 mL of anhydrous acetonitrile to the reaction mixture.
- Reduce the volume of the solvent in vacuo to approximately 20 mL.
- Cool the flask to $-20\text{ }^\circ\text{C}$ to induce precipitation of the product.
- Isolate the solid product by filtration under an inert atmosphere, wash with cold dichloromethane, and dry in vacuo.

Expected Outcome:

This procedure yields $\text{WBr}_4(\text{MeCN})_2$ as a solid product in high yield. The product should be stored under an inert atmosphere due to its sensitivity to air and moisture.

Protocol 2: Synthesis of a Tungsten Imido Alkylidene Catalyst from a Tungsten Halide Precursor

This protocol provides a generalized multi-step synthesis for a tungsten imido alkylidene catalyst, starting from a tungsten halide complex similar to the one prepared in Protocol 1. The synthesis involves the formation of a bis(imido) complex followed by alkylation and subsequent steps to generate the active alkylidene catalyst.

Step 1: Synthesis of a Tungsten Bis(imido) Dihalide Complex

- To a solution of the tungsten(IV) halide complex (e.g., $\text{WBr}_4(\text{MeCN})_2$) in an anhydrous, non-coordinating solvent (e.g., dichloromethane) under an inert atmosphere, add two equivalents of a desired aniline (e.g., 2,6-diisopropylaniline) and an excess of a base (e.g., triethylamine).
- Add trimethylsilyl chloride (TMSCl) to the reaction mixture.
- Stir the reaction at room temperature for several hours. The progress of the reaction can be monitored by techniques such as NMR or IR spectroscopy.
- Upon completion, the product, a $\text{W}(\text{NR})_2\text{X}_2(\text{dme})$ type complex (where X is a halide and R is the aryl group from the aniline), can be isolated by filtration and purified by recrystallization.

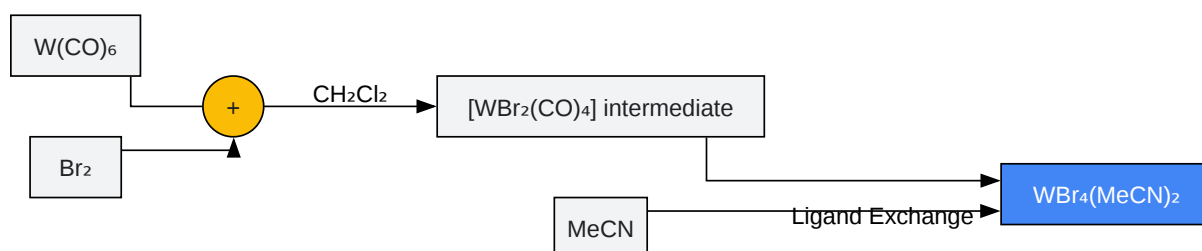
Step 2: Alkylation of the Bis(imido) Complex

- The synthesized tungsten bis(imido) dihalide complex is then reacted with a suitable alkylating agent, such as a Grignard reagent or an organolithium compound (e.g., neopentyllithium), in an anhydrous ethereal solvent (e.g., diethyl ether or THF) at low temperature.
- The reaction mixture is stirred for a specified period, and the resulting dialkyl bis(imido) complex is isolated and purified.

Step 3: Formation of the Alkylidene Catalyst

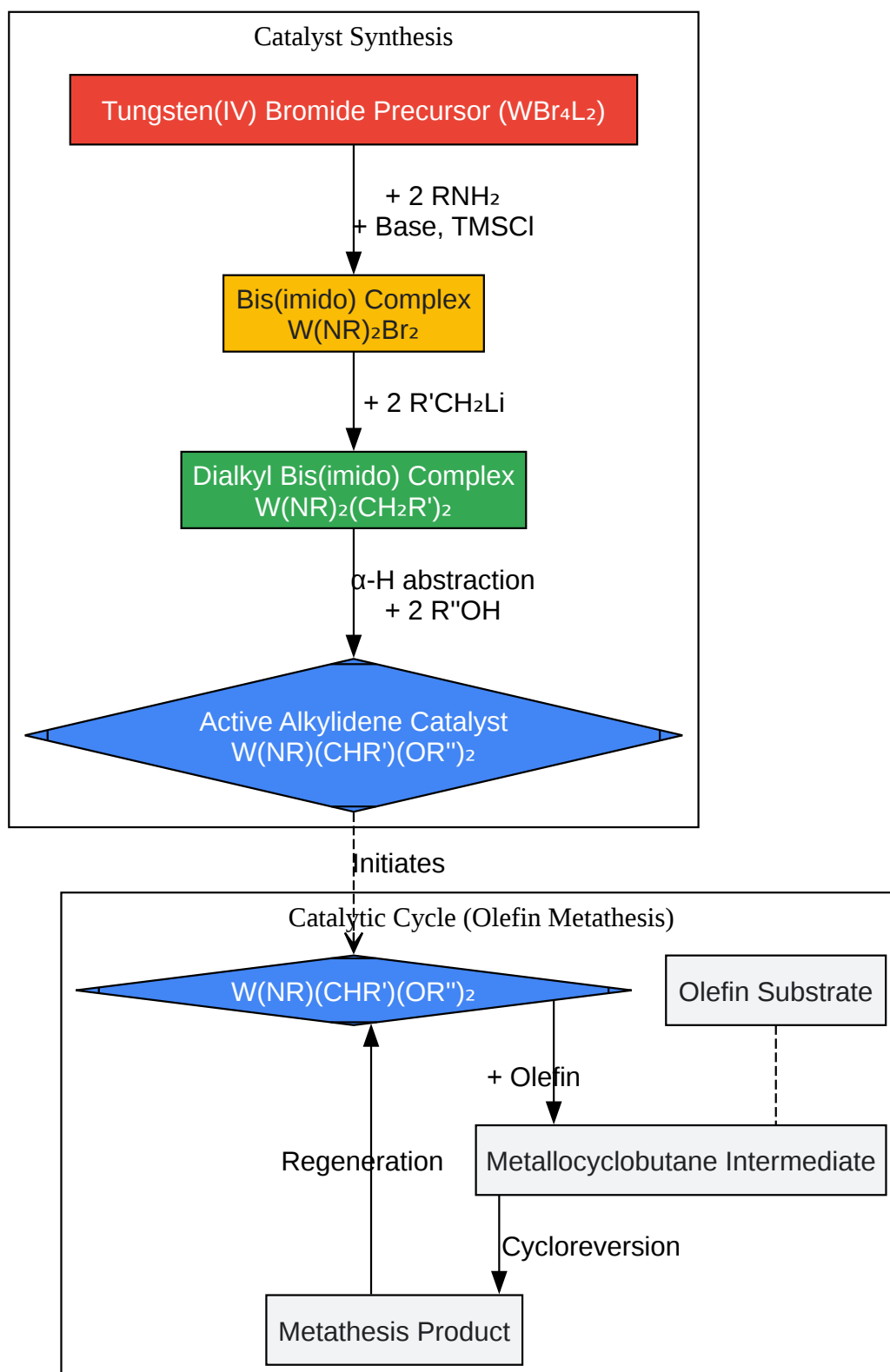
- The dialkyl bis(imido) complex is then treated with a suitable reagent to induce alpha-hydrogen abstraction and form the alkylidene moiety. This can often be achieved through the use of a strong, non-nucleophilic base or via intramolecular processes.
- The final tungsten imido alkylidene catalyst is then purified, typically by crystallization, and stored under inert conditions.

Visualizations



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Synthesis of $\text{WBr}_4(\text{MeCN})_2$.



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References

- 1. web.mit.edu [web.mit.edu]
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